

Application Notes and Protocols for (1,3-Dimethylpiperidin-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1,3-Dimethylpiperidin-3-yl)methanol

CAS No.: 915925-11-0

Cat. No.: B1418061

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Abstract

This document provides comprehensive guidelines for the safe handling, storage, and use of **(1,3-Dimethylpiperidin-3-yl)methanol** (CAS No. 915925-11-0), a substituted piperidine derivative utilized in various research and development applications, particularly in medicinal chemistry and drug discovery. The protocols outlined herein are designed to ensure the integrity of the compound and the safety of laboratory personnel. These guidelines are informed by the known chemical properties of **(1,3-Dimethylpiperidin-3-yl)methanol** and the general best practices for handling substituted piperidines and tertiary amino alcohols.

Introduction: Understanding (1,3-Dimethylpiperidin-3-yl)methanol

(1,3-Dimethylpiperidin-3-yl)methanol is a bifunctional organic molecule featuring a tertiary amine within a piperidine ring and a primary alcohol. This unique structure makes it a valuable building block in the synthesis of more complex molecules, including potential therapeutic agents. The piperidine moiety is a common scaffold in many pharmaceuticals, and the hydroxyl

group offers a reactive handle for further chemical modifications.^[1] A thorough understanding of its chemical nature is paramount for its effective and safe utilization in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **(1,3-Dimethylpiperidin-3-yl)methanol** is presented in Table 1. This information is crucial for anticipating its behavior under various experimental conditions.

Property	Value	Source
CAS Number	915925-11-0	^[2] ^[3]
Molecular Formula	C ₈ H ₁₇ NO	^[2] ^[3]
Molecular Weight	143.23 g/mol	^[2] ^[3]
Appearance	Not explicitly stated, but likely a colorless to pale yellow liquid or low-melting solid.	Inferred from related compounds
Boiling Point	No data available	^[3]
Storage Temperature	Room temperature	^[3]

Hazard Identification and Safety Precautions

(1,3-Dimethylpiperidin-3-yl)methanol is classified as a hazardous substance.^[3] Adherence to strict safety protocols is mandatory to mitigate risks of exposure and injury.

GHS Classification and Hazard Statements

Based on available supplier information, **(1,3-Dimethylpiperidin-3-yl)methanol** falls under UN number 1759, Class 8, indicating it is a corrosive substance.^[3] The associated GHS pictograms and hazard statements are summarized in Table 2.

GHS Pictogram	Signal Word	Hazard Statements
Danger	H302: Harmful if swallowed.[3] H315: Causes skin irritation.[3] H318: Causes serious eye damage.[3] H335: May cause respiratory irritation.[3]	

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(1,3-Dimethylpiperidin-3-yl)methanol** to prevent dermal, ocular, and respiratory exposure.

- Eye Protection: ANSI-approved safety goggles or a face shield are required.[4]
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn.[4] Always inspect gloves for integrity before use and practice proper glove removal technique.[5]
- Body Protection: A lab coat, full-length pants, and closed-toe shoes are essential to protect the skin.[4]

Engineering Controls

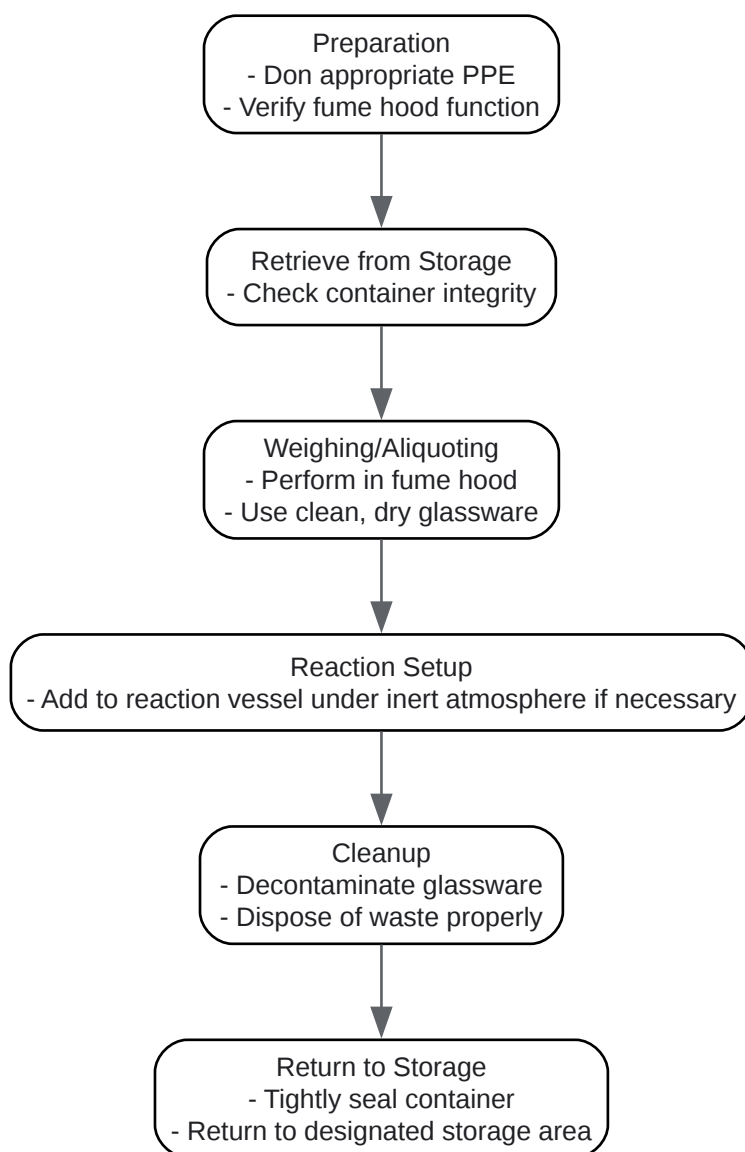
All handling of **(1,3-Dimethylpiperidin-3-yl)methanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of vapors.[6] Emergency safety showers and eyewash stations should be readily accessible.[7]

Handling Protocols

Proper handling techniques are critical to maintain the purity of **(1,3-Dimethylpiperidin-3-yl)methanol** and to ensure the safety of the handler.

General Handling Workflow

The following diagram outlines the standard workflow for handling **(1,3-Dimethylpiperidin-3-yl)methanol**.



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Caption: Standard workflow for handling **(1,3-Dimethylpiperidin-3-yl)methanol**.

Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and that the chemical fume hood is functioning properly.
- **Retrieval:** Obtain the container of **(1,3-Dimethylpiperidin-3-yl)methanol** from its designated storage location. Visually inspect the container for any signs of damage or leakage.
- **Dispensing:**

- If the compound is a liquid, use a calibrated pipette or syringe for accurate measurement.
- If it is a solid, use a clean, dry spatula.
- All dispensing and weighing should be performed inside a chemical fume hood to contain any vapors or dust.^[6]
- Inert Atmosphere: For reactions sensitive to air or moisture, it is advisable to handle **(1,3-Dimethylpiperidin-3-yl)methanol** under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Quenching and Work-up: Be mindful that reactions involving amines can be exothermic. Quench reactions carefully, especially when using acidic or oxidizing reagents.
- Post-Handling: After use, tightly seal the container. Clean any contaminated surfaces and equipment. Wash hands thoroughly with soap and water.^[4]

Storage Guidelines

Proper storage is crucial for maintaining the stability and purity of **(1,3-Dimethylpiperidin-3-yl)methanol**.

Optimal Storage Conditions

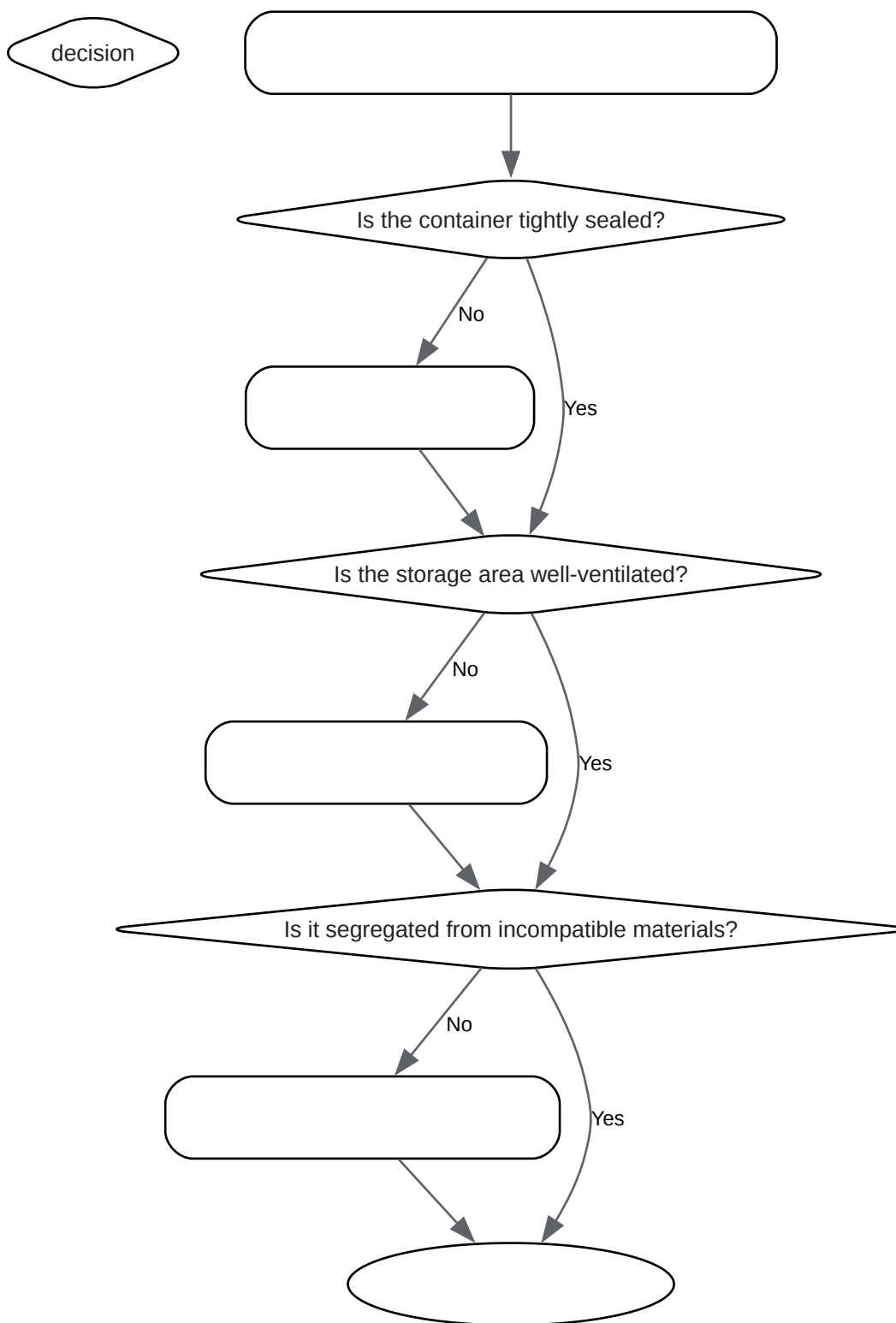
Parameter	Recommendation	Rationale
Temperature	Room temperature (15-25°C)	As recommended by the supplier. ^{[3][8]} Avoid excessive heat.
Atmosphere	Sealed in a dry environment	Protects from atmospheric moisture and carbon dioxide, which can react with the amine.
Container	Tightly sealed, original container	Prevents contamination and degradation. ^{[6][8]}
Location	Well-ventilated, designated chemical storage area	Ensures proper ventilation and segregation from incompatible materials. ^{[6][8]}

Incompatible Materials

To prevent hazardous reactions, store **(1,3-Dimethylpiperidin-3-yl)methanol** away from the following:

- Strong oxidizing agents[6]
- Strong acids[6]
- Acid chlorides
- Acid anhydrides

The following decision tree provides a logical approach to ensuring proper storage.



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Caption: Decision tree for the proper storage of **(1,3-Dimethylpiperidin-3-yl)methanol**.

Spill and Waste Management

Spill Response

In the event of a spill, immediate and appropriate action is necessary.

- Evacuate: Evacuate non-essential personnel from the immediate area.^[5]
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth.^{[8][9]} Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.^{[5][9]}
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the spill to the appropriate safety officer.

For large spills, evacuate the area and contact emergency services.

Waste Disposal

All waste containing **(1,3-Dimethylpiperidin-3-yl)methanol**, including empty containers and contaminated materials, must be disposed of as hazardous waste.^[4] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.^[5]

Conclusion

(1,3-Dimethylpiperidin-3-yl)methanol is a valuable research chemical that requires careful handling and storage to ensure user safety and compound integrity. By adhering to the protocols outlined in this document, researchers can minimize risks and achieve reliable experimental outcomes. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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